

Application Notes and Protocols for Two-Photon Imaging with ZD7288

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ZD7288

Cat. No.: B1198481

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for utilizing **ZD7288**, a potent blocker of Hyperpolarization-activated Cyclic Nucleotide-gated (HCN) channels, in conjunction with two-photon imaging to investigate neuronal function.

Introduction to **ZD7288**

ZD7288 is widely recognized as a selective blocker of the hyperpolarization-activated cation current, I_h , which is mediated by HCN channels.[1] These channels are crucial in regulating neuronal excitability, synaptic transmission, and rhythmic activity.[2][3] While primarily targeting HCN channels, it is important to note that at higher concentrations, **ZD7288** has been shown to have off-target effects, including the inhibition of Na^+ currents and, at very high concentrations, Ca^{2+} channels.[4][5] Therefore, careful dose-response experiments are recommended to ensure target specificity in your preparation.

Two-photon microscopy offers high-resolution, deep-tissue imaging of neuronal structure and activity in living animals.[6][7][8] The combination of **ZD7288** application with two-photon imaging provides a powerful tool to dissect the role of HCN channels in various neural processes, from single-cell firing properties to network dynamics, with subcellular resolution.[9][10][11]

Quantitative Data Summary

The following tables summarize the quantitative effects of **ZD7288** as reported in the literature. These values can serve as a reference for designing and interpreting two-photon imaging experiments.

Table 1: Electrophysiological Effects of **ZD7288**

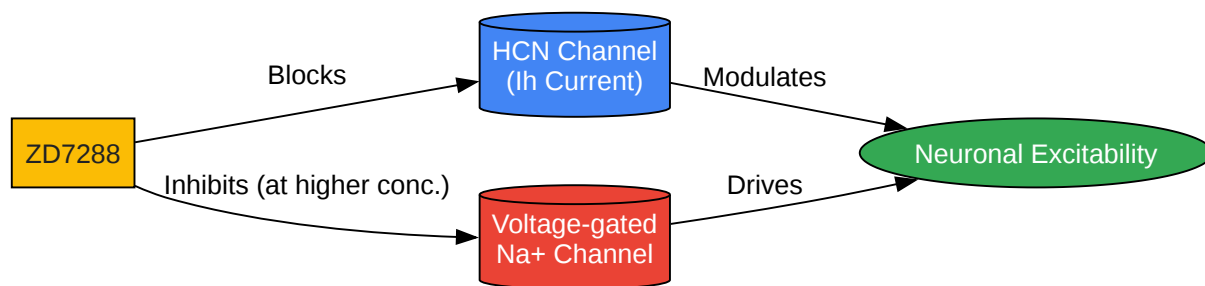
Parameter	Preparation	ZD7288 Concentration	Effect	Reference
Ih Current	Guinea pig substantia nigra neurons	10 μ M	Partial block, reduction in max amplitude	[1]
Ih Current	Guinea pig substantia nigra neurons	50 μ M	Full block	[1]
Na ⁺ Current	Rat DRG neurons	1-100 μ M	Concentration-dependent inhibition	[4]
Action Potential Firing Frequency	Mouse cerebellar mossy fiber boutons	30 μ M	Reduced failure-free frequency from ~854 Hz to ~426 Hz	[2][12]
Action Potential Conduction Velocity	Mouse cerebellar mossy fibers	30 μ M	Decreased by ~8.0%	[2]
Action Potential Conduction Velocity	Mouse cerebellar parallel fibers	30 μ M	Decreased by ~9.2%	[2]
IPSC Amplitude	Mouse CA1 pyramidal neurons	10 μ M	Reduced by ~35%	[13]
mEPSC Frequency	Mouse entorhinal cortex layer III neurons	15 μ M	Increased by ~69.7%	[14]

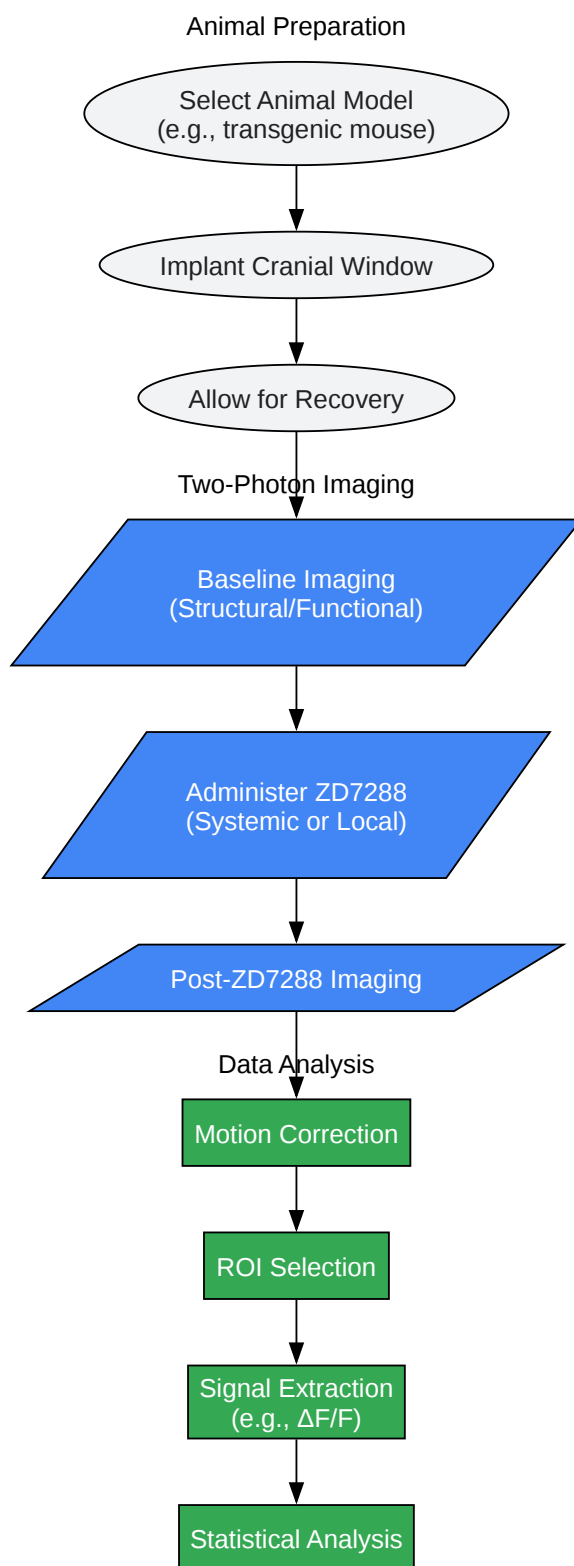
Table 2: Effects of **ZD7288** on Synaptic Plasticity and Intracellular Signaling

Parameter	Preparation	ZD7288 Concentration	Effect	Reference
Long-Term Potentiation (LTP)	Rat perforant path–CA3 synapse	0.1 μ M	Inhibition of LTP induction and maintenance	[3]
Glutamate Release	Rat hippocampal tissue	Not specified	Decreased	[3]
Glutamate-induced $[Ca^{2+}]_i$ Rise	Cultured rat hippocampal neurons	25-100 μ M	Concentration-dependent attenuation	[3]

Signaling Pathways and Experimental Workflow

Diagram 1: **ZD7288** Mechanism of Action





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